

# 2-Chloro-N-methoxy-N-methylacetamide

## structure and IUPAC name

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### Compound of Interest

**Compound Name:** 2-Chloro-N-methoxy-N-methylacetamide

**Cat. No.:** B1631021

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## A Technical Guide to 2-Chloro-N-methoxy-N-methylacetamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **2-chloro-N-methoxy-N-methylacetamide**, a versatile reagent in synthetic chemistry. It details its chemical structure, nomenclature, physical properties, and key experimental protocols, with a focus on its application in the synthesis of bioactive molecules.

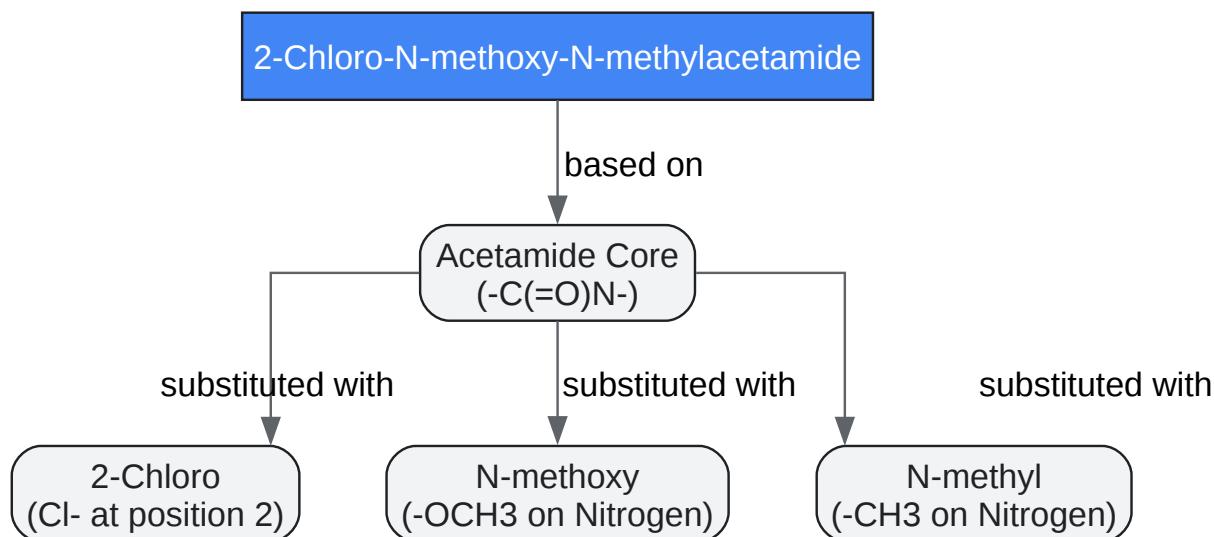
## Chemical Identity and Nomenclature

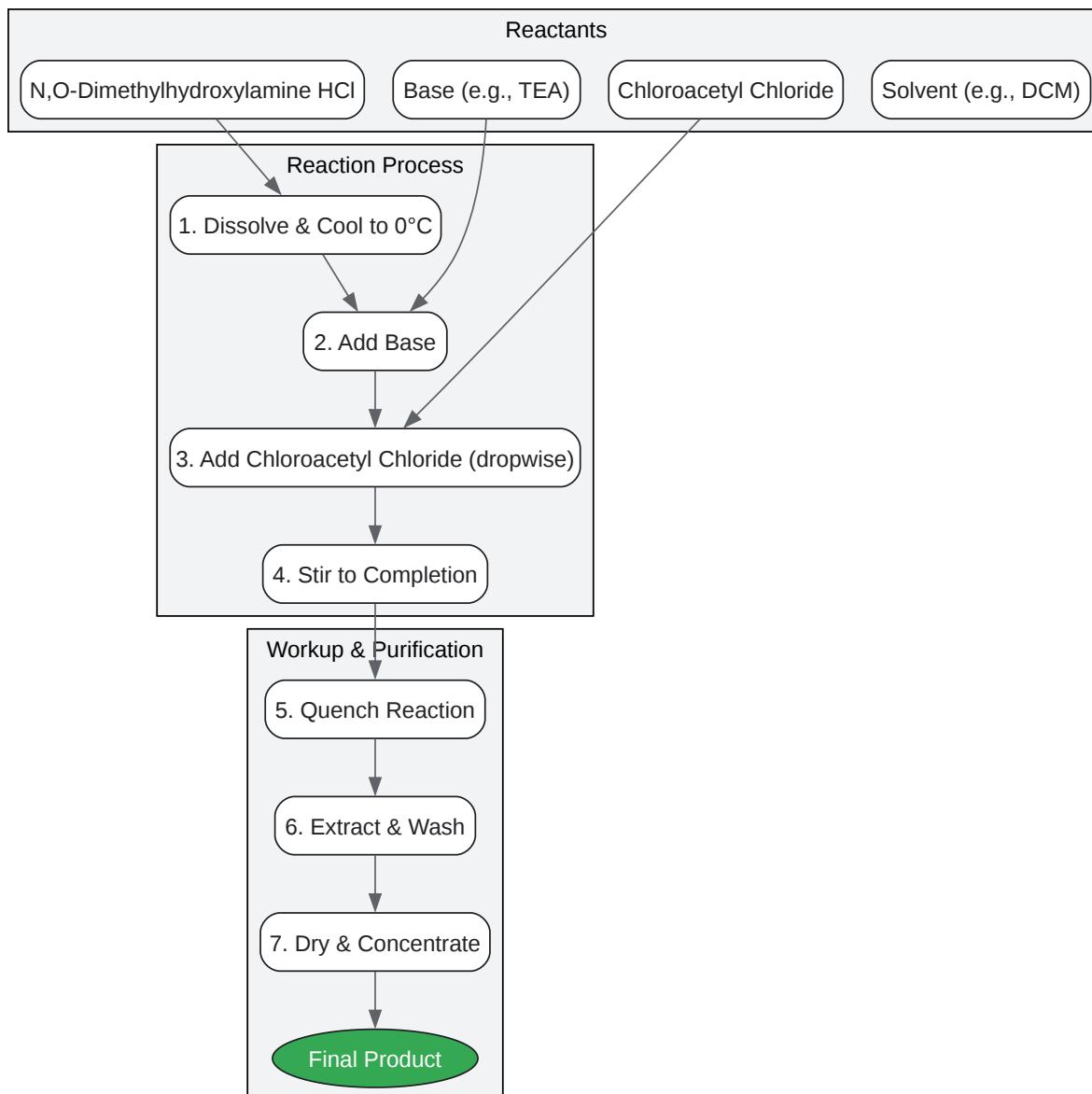
**2-Chloro-N-methoxy-N-methylacetamide** is a Weinreb amide derivative used as an intermediate in various organic syntheses.<sup>[1]</sup> Its systematic and common names are crucial for unambiguous identification in research and development.

- **IUPAC Name:** The officially recognized name for this compound is **2-chloro-N-methoxy-N-methylacetamide**.<sup>[2]</sup>
- **CAS Registry Number:** 67442-07-3<sup>[1][2][3]</sup>
- **Synonyms:** The compound is also known by several other names, including N-methoxy-N-methylchloroacetamide, N-Methyl-N-methoxy-2-chloroacetamide, and Methyl 2-Chloro-N-

methylacetohydroxamate.[\[2\]](#)[\[4\]](#)

The IUPAC name systematically describes the molecule's structure, which is composed of a central acetamide core with specific substitutions.



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## References

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